

Technical Guide: Physicochemical Properties of 3,4-Dimethyl-benzamidine hydrochloride

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Compound of Interest

Compound Name: 3,4-Dimethyl-benzamidine
hydrochloride

Cat. No.: B570671

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the core physicochemical properties of **3,4-Dimethyl-benzamidine hydrochloride**, a compound of interest in biochemical research and pharmaceutical development.

Core Molecular Data

The fundamental molecular characteristics of **3,4-Dimethyl-benzamidine hydrochloride** have been determined and are summarized below. These values are critical for a range of applications, from stoichiometric calculations in synthetic chemistry to concentration determinations in bioassays.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ ClN ₂	[1]
Molecular Weight	184.67 g/mol	[2]
IUPAC Name	3,4-Dimethyl-benzamidine hydrochloride	[1]
CAS Number	112072-09-0	[1]

Note: The molecular weight and formula correspond to the hydrochloride salt form of the compound.

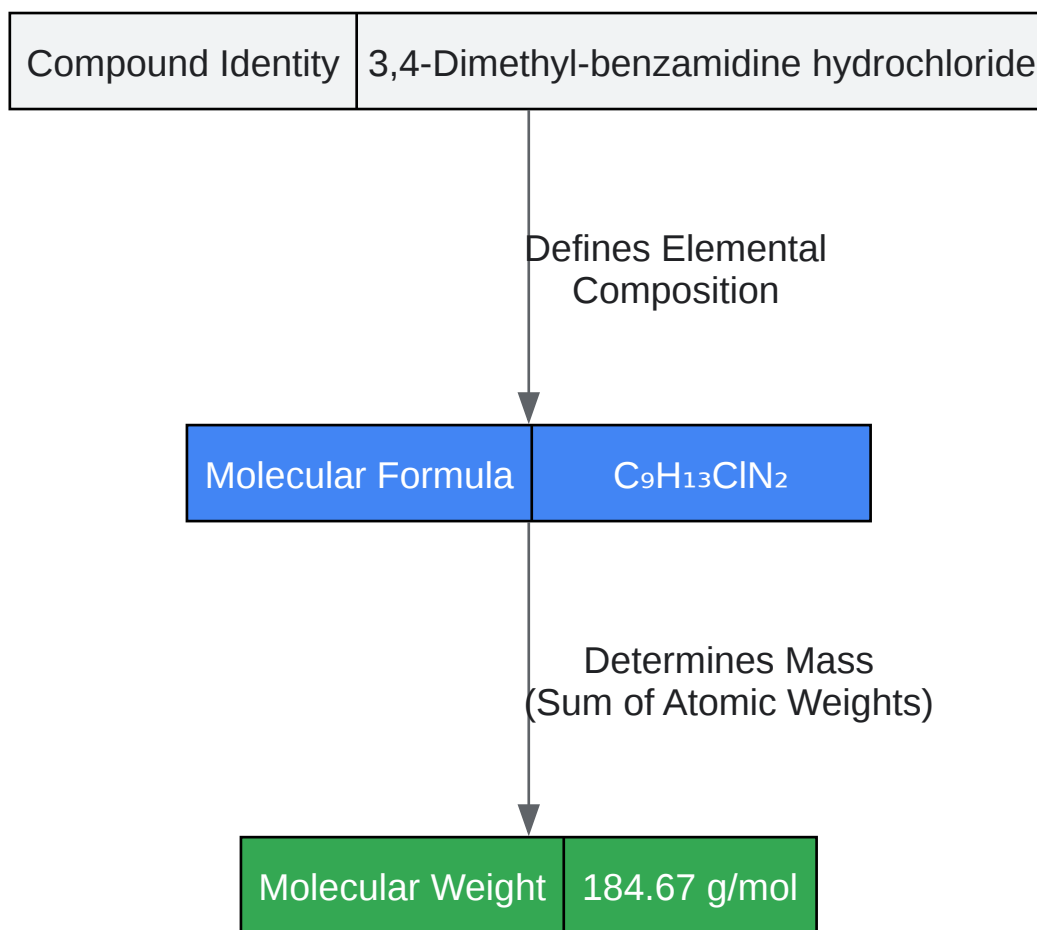
Experimental Protocols

The determination of the molecular weight and formula of a chemical entity like **3,4-Dimethylbenzamidinium hydrochloride** is standard practice in chemical synthesis and analysis. While specific experimental documentation for this compound is not publicly detailed, the methodologies would involve established analytical techniques:

- **Mass Spectrometry (MS):** This technique is used to determine the mass-to-charge ratio of the ionized molecule, providing a highly accurate molecular weight. High-resolution mass spectrometry (HRMS) would be employed to confirm the elemental composition and thus the molecular formula.
- **Elemental Analysis:** This method provides the percentage composition of the constituent elements (Carbon, Hydrogen, Nitrogen, Chlorine) in the compound. The results are used to empirically derive the chemical formula, which is then confirmed by mass spectrometry.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would be used to elucidate the molecular structure, confirming the arrangement of atoms and the presence of the 3,4-dimethylphenyl and amidinium moieties, thereby validating the identity of the compound corresponding to the determined formula and weight.

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its resulting mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this logical hierarchy.



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Logical flow from compound identity to molecular weight.

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